

# 1-(1,5-dimethyl-1H-pyrazol-4-yl)ethanone IUPAC name and synonyms

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## Compound of Interest

Compound Name: 1-(1,5-dimethyl-1H-pyrazol-4-yl)ethanone

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An In-depth Technical Guide to **1-(1,5-dimethyl-1H-pyrazol-4-yl)ethanone**

This technical guide provides a comprehensive overview of **1-(1,5-dimethyl-1H-pyrazol-4-yl)ethanone**, a heterocyclic compound of interest to researchers and professionals in drug development and chemical synthesis. This document outlines its chemical identity, properties, synthesis, and potential applications, adhering to a technical format for a scientific audience.

## Chemical Identity and Synonyms

The nomenclature and various identifiers for this compound are crucial for accurate database searches and unambiguous communication in scientific literature.

IUPAC Name: **1-(1,5-dimethyl-1H-pyrazol-4-yl)ethanone**[\[1\]](#)

Synonyms:

- 4-Acetyl-1,5-dimethyl-1H-pyrazole
- 1-(1,5-Dimethyl-4-pyrazolyl)ethanone
- Ethanone, 1-(1,5-dimethyl-1H-pyrazol-4-yl)-

CAS Number: 21686-05-5[\[1\]](#)

## Chemical and Physical Properties

A summary of the key chemical and physical properties is presented in the table below. These properties are essential for understanding the compound's behavior in various experimental settings.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O	Guidechem[2]
Molecular Weight	138.17 g/mol	PubChem[3]
pKa (Predicted)	12.32 ± 0.50	Guidechem[2]
Canonical SMILES	CC1=C(C(=O)C)C=NN1C	
InChI Key	XVFAWYIDDRHPNV- UHFFFAOYSA-N	Guidechem[2]

## Synthesis and Experimental Protocols

The synthesis of pyrazole derivatives is a well-established area of organic chemistry. While specific protocols for **1-(1,5-dimethyl-1H-pyrazol-4-yl)ethanone** are not extensively detailed in the provided results, a general and widely applicable method involves the condensation of a  $\beta$ -dicarbonyl compound with a hydrazine derivative.

A plausible synthetic route, adapted from general pyrazole synthesis methodologies, is the reaction of acetylacetone with methylhydrazine, followed by acylation. The initial reaction would form a mixture of dimethylpyrazole isomers, which would then be acylated at the 4-position.

### General Experimental Protocol for Pyrazole Synthesis:

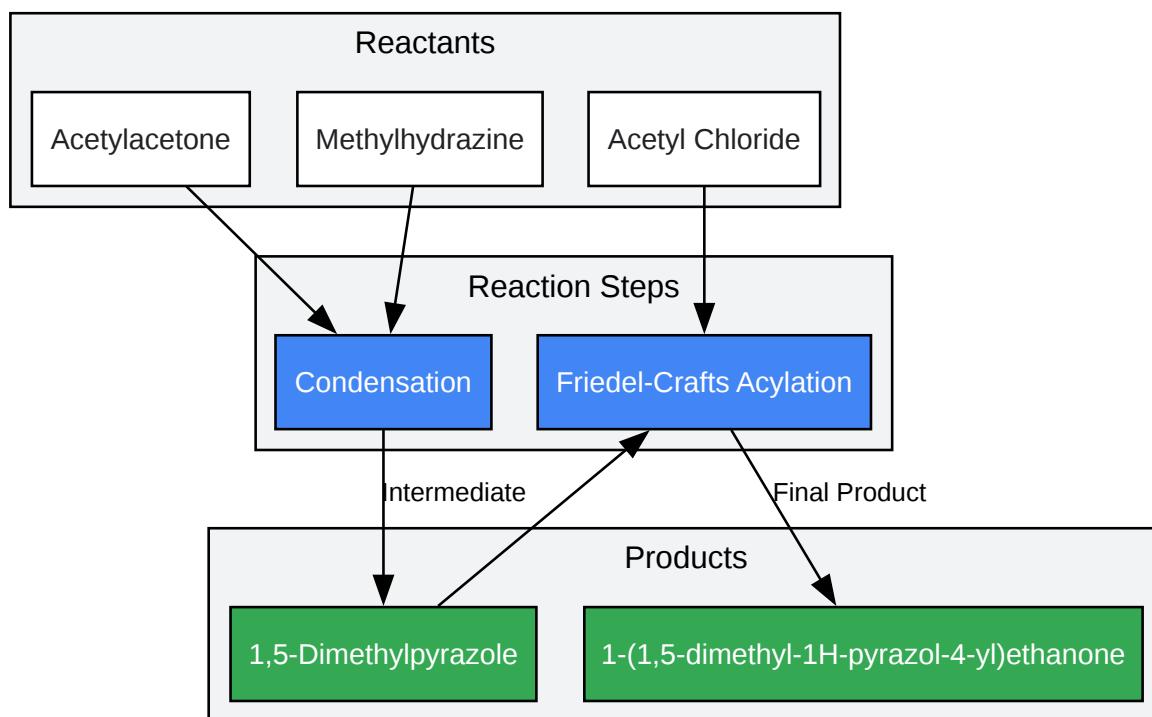
A common method for synthesizing the pyrazole ring is the Knorr pyrazole synthesis.[4] A variation of this can be used for substituted pyrazoles.

- Formation of the Pyrazole Ring: A 1,3-dicarbonyl compound, such as acetylacetone, is reacted with a hydrazine, in this case, methylhydrazine. This condensation reaction is typically carried out in a suitable solvent like ethanol or acetic acid and may be heated to

drive the reaction to completion. This step yields 1,3-dimethylpyrazole and 1,5-dimethylpyrazole isomers.

- **Acylation of the Pyrazole Ring:** The resulting dimethylpyrazole is then acylated. A common method is Friedel-Crafts acylation, where an acylating agent like acetyl chloride or acetic anhydride is used in the presence of a Lewis acid catalyst (e.g.,  $\text{AlCl}_3$ ). The acetyl group is directed to the 4-position of the pyrazole ring.
- **Work-up and Purification:** The reaction mixture is typically quenched with water or a dilute acid. The product is then extracted with an organic solvent, and the organic layer is washed, dried, and concentrated. The crude product is then purified using techniques such as recrystallization or column chromatography to yield the final **1-(1,5-dimethyl-1H-pyrazol-4-yl)ethanone**.

Below is a DOT script representation of a generalized synthesis workflow.



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Caption: Generalized workflow for the synthesis of **1-(1,5-dimethyl-1H-pyrazol-4-yl)ethanone**.

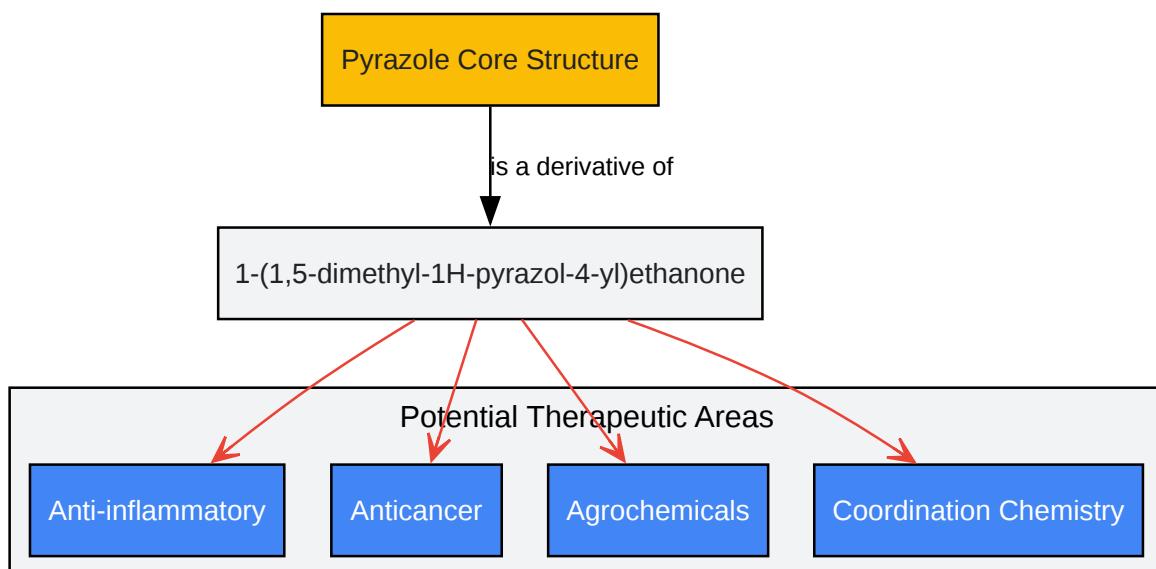
## Applications in Research and Drug Development

Pyrazole derivatives are a significant class of compounds in medicinal chemistry due to their wide range of biological activities.<sup>[5]</sup> They are considered "biologically privileged" scaffolds in drug discovery.<sup>[5]</sup>

- Anti-inflammatory Agents: Many pyrazole-containing compounds exhibit anti-inflammatory properties, with some acting as selective COX-2 inhibitors.<sup>[6]</sup>
- Anticancer Therapeutics: Various substituted pyrazoles have been investigated for their cytotoxic effects on different cancer cell lines.<sup>[6][7]</sup> They can act through various mechanisms, including the inhibition of kinases.
- Agrochemicals: Pyrazole derivatives have also found applications as herbicides and insecticides.<sup>[6]</sup>
- Coordination Chemistry: The pyrazole moiety can act as a ligand, and its derivatives are used to synthesize coordination complexes with interesting catalytic and material properties.<sup>[8]</sup>

While specific biological activities for **1-(1,5-dimethyl-1H-pyrazol-4-yl)ethanone** are not detailed in the provided search results, its structural similarity to other biologically active pyrazoles suggests it could be a valuable intermediate or a candidate for screening in various drug discovery programs. The presence of the acetyl group provides a handle for further chemical modification to explore structure-activity relationships.

The diagram below illustrates the relationship between the core pyrazole structure and its potential applications in drug development.



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Caption: Potential applications derived from the pyrazole scaffold of the title compound.

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